

In-Vitro Activity of Cefalonium Against Mastitis Pathogens: A Technical Guide

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Compound of Interest

Compound Name: Cefalonium

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This technical guide provides a comprehensive overview of the available in-vitro activity data for **Cefalonium**, a first-generation cephalosporin antibiotic, against key bacterial pathogens associated with bovine mastitis. The document summarizes quantitative susceptibility data, details standardized experimental protocols for its determination, and provides visual workflows to illustrate the process of in-vitro testing and its clinical relevance.

Quantitative In-Vitro Activity Data of Cefalonium

The following tables summarize the Minimum Inhibitory Concentration (MIC) data for **Cefalonium** against common Gram-positive mastitis pathogens. It is important to note that publicly available in-vitro susceptibility data for **Cefalonium** against Gram-negative mastitis pathogens such as *Escherichia coli* and *Klebsiella* spp. is limited.

Table 1: In-Vitro Activity of Cefalonium against *Staphylococcus aureus*

Number of Isolates	MIC Range (µg/mL)	Mode MIC (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	Epidemiological Cut-off Value (ECV) (µg/mL)	Reference
130	Not Reported	0.125	Not Reported	Not Reported	≤ 0.5	[1]
Not Specified	Not Reported	Not Reported	0.12	0.25	Not Reported	[2]
1	0.06	Not Applicable	Not Applicable	Not Applicable	Not Applicable	[3]

Table 2: In-Vitro Activity of Cefalonium against *Streptococcus* spp.

Pathogen	Number of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
<i>Streptococcus uberis</i>	Not Specified	≤0.03	0.06	[2]
<i>Streptococcus dysgalactiae</i>	Not Specified	≤0.03	≤0.03	[2]

Experimental Protocols for In-Vitro Susceptibility Testing

The determination of **Cefalonium**'s in-vitro activity is performed using standardized antimicrobial susceptibility testing methods. The broth microdilution method, as outlined by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), is a commonly accepted procedure.

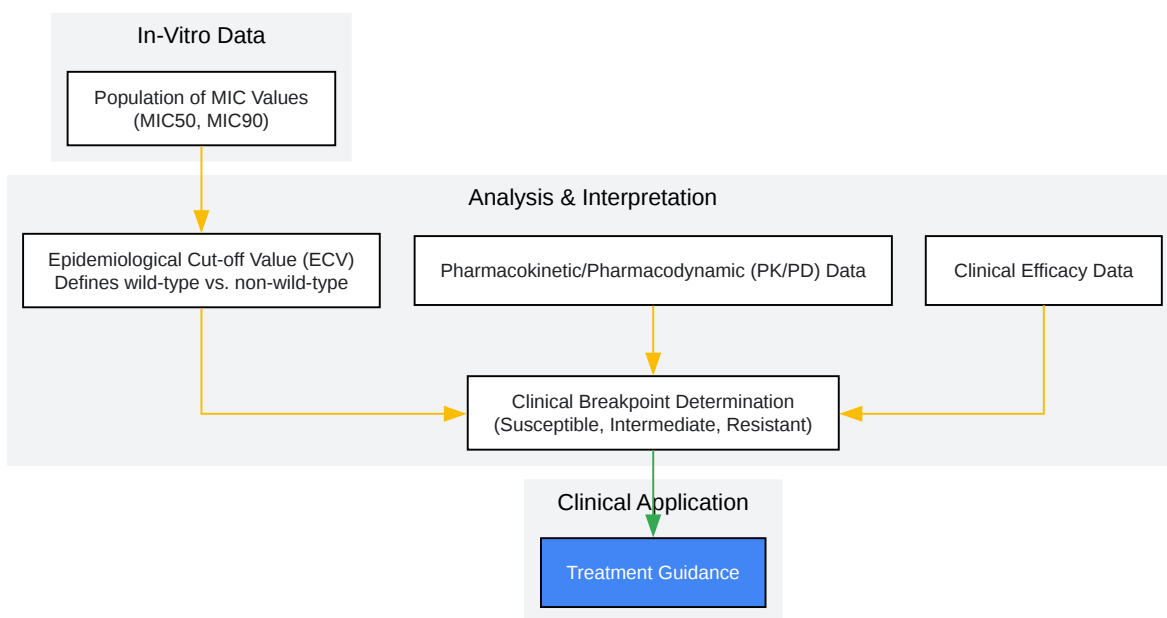
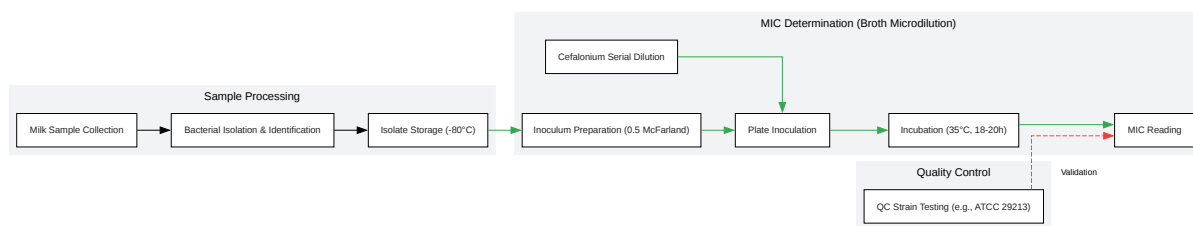
Generalized Broth Microdilution Protocol:

- Bacterial Isolates:
 - Pathogens are isolated from milk samples of cows diagnosed with clinical or subclinical mastitis.
 - Isolates are identified to the species level using standard microbiological techniques (e.g., MALDI-TOF mass spectrometry).
 - Isolates are stored at -80°C in a suitable cryoprotective medium (e.g., 30% glycerol) for future testing.
- Culture Media:
 - Cation-adjusted Mueller-Hinton Broth (CAMHB) is the standard medium for susceptibility testing of non-fastidious bacteria like *Staphylococcus aureus* and *E. coli*.
 - For testing fastidious organisms like *Streptococcus* species, CAMHB is often supplemented with 2.5% to 5% lysed horse blood.
- Inoculum Preparation:
 - A pure culture of the test organism is grown on an appropriate agar plate (e.g., Tryptic Soy Agar with 5% sheep blood) for 18-24 hours.
 - Several morphologically similar colonies are selected and suspended in a sterile saline or broth solution.
 - The turbidity of the bacterial suspension is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL.
 - This standardized suspension is further diluted in the test broth to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microdilution plate.
- Preparation of **Cefalonium** Dilutions:
 - A stock solution of **Cefalonium** is prepared according to the manufacturer's instructions.

- Serial two-fold dilutions of **Cefalonium** are prepared in CAMHB in a 96-well microtiter plate to achieve a range of concentrations that will encompass the expected MIC values.
- Incubation:
 - The inoculated microtiter plates are incubated at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- MIC Determination:
 - Following incubation, the microtiter plates are examined for visible bacterial growth (turbidity).
 - The MIC is defined as the lowest concentration of **Cefalonium** that completely inhibits the visible growth of the organism.
- Quality Control:
 - Reference strains with known MIC values (e.g., *Staphylococcus aureus* ATCC 29213, *Escherichia coli* ATCC 25922) are tested concurrently with the clinical isolates to ensure the accuracy and reproducibility of the results.

Visualizations

Experimental Workflow for Antimicrobial Susceptibility Testing



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